

Personal protective equipment for handling (1R,2S)-2-aminocyclohexanol hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (1R,2S)-2-aminocyclohexanol
hydrochloride

Cat. No.: B1285019

[Get Quote](#)

Essential Safety and Handling Guide for (1R,2S)-2-Aminocyclohexanol Hydrochloride

This guide provides crucial safety and logistical information for the handling and disposal of **(1R,2S)-2-aminocyclohexanol hydrochloride**, tailored for researchers, scientists, and professionals in drug development. By adhering to these procedural steps, users can ensure a safe laboratory environment.

(1R,2S)-2-aminocyclohexanol hydrochloride is a chemical compound that requires careful handling due to its potential health hazards. It is classified as a skin irritant and can cause serious eye damage^{[1][2][3][4]}. Therefore, the use of appropriate personal protective equipment (PPE) and adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **(1R,2S)-2-aminocyclohexanol hydrochloride**:

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Conforming to European Standard EN 166 or OSHA's 29 CFR 1910.133
Hand Protection	Protective Gloves	Chemical-resistant gloves (e.g., Nitrile rubber)
Respiratory Protection	Respirator	Type N95 (US) or equivalent
Body Protection	Laboratory Coat	Standard laboratory coat

Safe Handling and Storage Protocols

Proper handling and storage are critical to prevent exposure and maintain the integrity of the compound.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid direct contact with skin, eyes, and clothing[5][6].
- Do not breathe in dust or vapors[7].
- Wash hands thoroughly with soap and water after handling[5][6][8].
- Do not eat, drink, or smoke in the laboratory area[5][8].

Storage:

- Store in a cool, dry, and well-ventilated place[5][7].
- Keep the container tightly closed to prevent moisture absorption as the compound is hygroscopic[8][9].
- Store away from incompatible materials such as strong oxidizing agents[8][9].

Emergency and First Aid Procedures

In case of accidental exposure, immediate action is crucial.

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention[7].
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. Get medical attention if irritation persists[7].
Inhalation	Move to fresh air. If not breathing, give artificial respiration. Get medical attention[7].
Ingestion	Clean mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately[7][10].

Spill and Disposal Plan

Spill Management:

- Ensure adequate ventilation.
- Wear appropriate PPE as detailed above.
- Sweep up the spilled solid material, avoiding dust generation.
- Collect the waste in a suitable, labeled container for disposal.

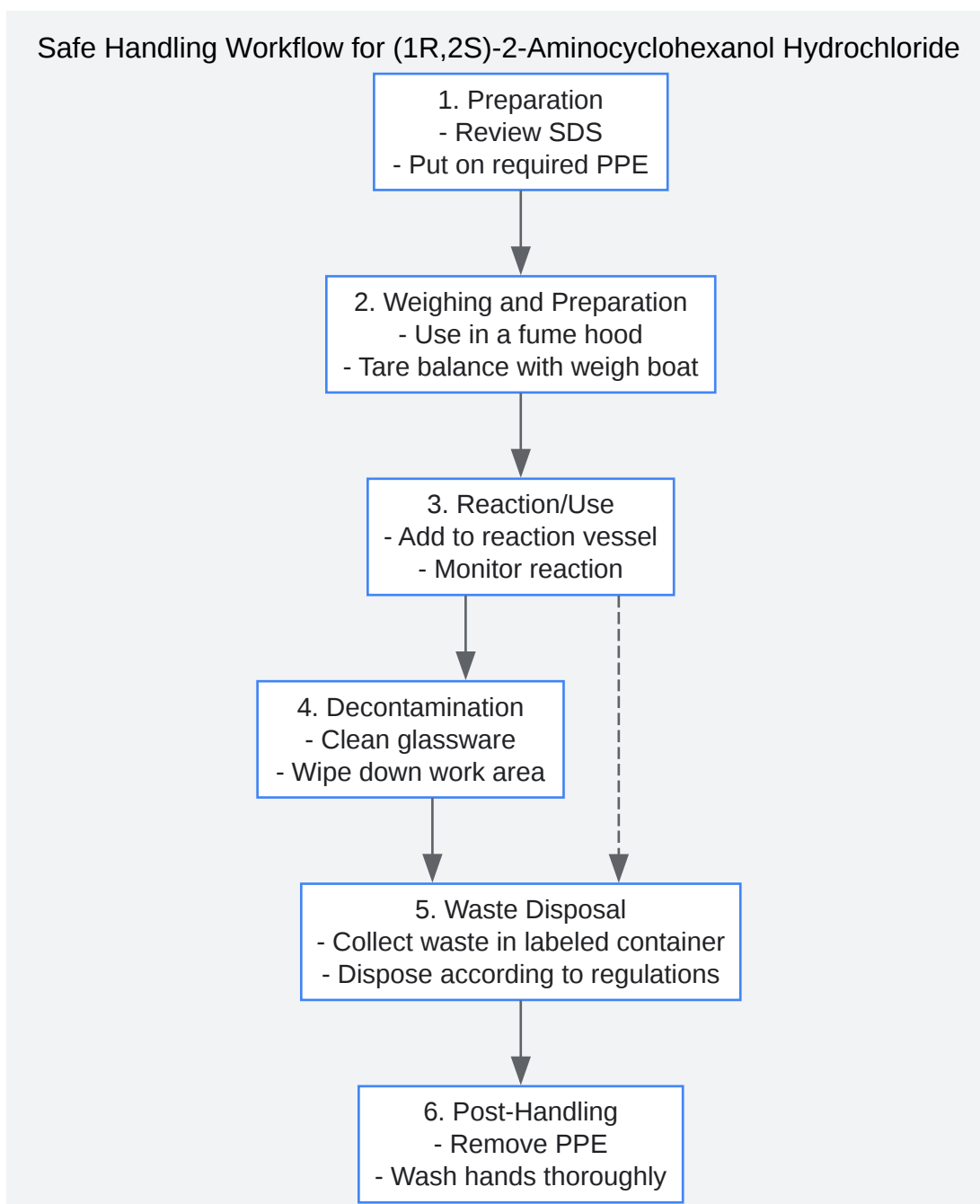
Waste Disposal:

- Disposal of **(1R,2S)-2-aminocyclohexanol hydrochloride** and its containers must be conducted in accordance with local, state, and federal regulations[5][6][8].

- The waste is classified as hazardous and should be handled by a licensed waste disposal company[7].

Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **(1R,2S)-2-aminocyclohexanol hydrochloride** from receipt to disposal.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (1R,2R)-trans-2-Aminocyclohexanol 95.0-105.0 AT 13374-31-7 [sigmaaldrich.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. (1R,2S)-2-aminocyclohexan-1-ol hydrochloride | C₆H₁₄ClNO | CID 12228413 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Page loading... [wap.guidechem.com]
- 5. aksci.com [aksci.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. fishersci.co.uk [fishersci.co.uk]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- 10. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- To cite this document: BenchChem. [Personal protective equipment for handling (1R,2S)-2-aminocyclohexanol hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1285019#personal-protective-equipment-for-handling-1r-2s-2-aminocyclohexanol-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com